

Synthesis and characterization of cerium aluminate

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Compound of Interest

Compound Name: Cerium aluminate

Cat. No.: B12060165

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An In-depth Technical Guide on the Synthesis and Characterization of **Cerium Aluminate**

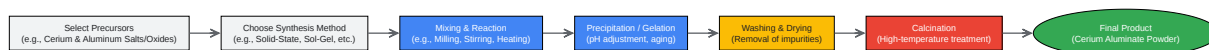
Introduction

Cerium aluminate (CeAlO_3) is a ceramic material belonging to the perovskite family of compounds, which exhibit an ABX_3 crystal structure.[1] It has garnered significant interest among researchers and scientists due to its unique physical, morphological, and crystalline properties.[2] These properties make it a promising candidate for a variety of applications, including as a host material for phosphors, in catalysis, and as a component in thermal barrier coatings.[3] The synthesis of phase-pure **cerium aluminate** can be challenging due to the chemical instability of cerium trioxide.[1] However, various synthesis routes have been developed to produce this material in both polycrystalline and nanocrystalline forms.[2][4] This guide provides a comprehensive overview of the primary synthesis methods and characterization techniques for **cerium aluminate**, tailored for professionals in research and drug development.

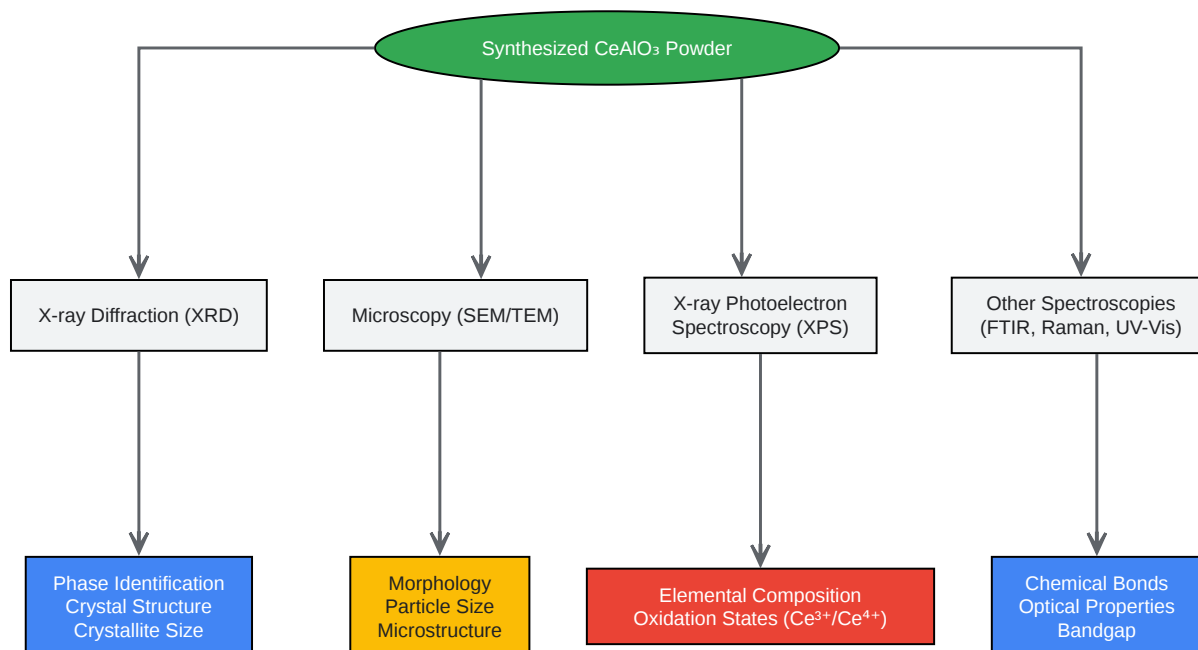
Synthesis of Cerium Aluminate

The synthesis of **cerium aluminate** aims to control the stoichiometry, phase purity, crystal structure, and morphology of the final product. The choice of synthesis method can significantly influence these properties. Common methods include solid-state reaction, co-precipitation, sol-gel, hydrothermal, and combustion synthesis.[2][4][5][6]

General Workflow for Cerium Aluminate Synthesis



Characterization Workflow for Cerium Aluminate



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